

# A Comparative Guide to the Spectroscopic Characterization of Di-tert-tetradecyl Disulfide

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## Compound of Interest

Compound Name: *Di-tert-tetradecyl disulphide*

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In the landscape of pharmaceutical and materials science, the precise structural elucidation of novel molecules is paramount. Di-tert-tetradecyl disulfide, a molecule featuring bulky tertiary alkyl groups and long aliphatic chains linked by a disulfide bridge, presents a unique analytical challenge. Its waxy, non-polar nature requires careful consideration of analytical methodology. This guide provides an in-depth comparison of Nuclear Magnetic Resonance (NMR) spectroscopy with other common analytical techniques for the characterization of di-tert-tetradecyl disulfide, offering field-proven insights and detailed experimental protocols.

## The Central Role of NMR in Structural Elucidation

NMR spectroscopy stands as the cornerstone of organic compound characterization, offering an unparalleled window into the molecular architecture. For a molecule like di-tert-tetradecyl disulfide, both  $^1\text{H}$  and  $^{13}\text{C}$  NMR are indispensable for confirming its identity and assessing its purity. The direct proportionality between the integral of an NMR peak and the number of nuclei it represents allows for quantitative analysis (qNMR), a powerful tool for purity assessment without the need for identical reference standards[1][2][3][4][5].

## Predicted $^1\text{H}$ NMR Spectrum of Di-tert-tetradecyl Disulfide

The  $^1\text{H}$  NMR spectrum of di-tert-tetradecyl disulfide is anticipated to be relatively simple, dominated by signals from the long tetradecyl chains and the distinct tert-butyl groups.

- **tert-Butyl Protons ( $\text{C}(\text{CH}_3)_3$ ):** A sharp, intense singlet is expected around  $\delta$  1.3-1.5 ppm. The nine equivalent protons of each tert-butyl group, shielded by the electron density of the C-C bonds and experiencing no coupling to neighboring protons, will give rise to a strong, easily identifiable signal. The attachment to a sulfur atom will cause a slight downfield shift compared to a tert-butyl group in a simple alkane.
- **Methylene Protons adjacent to Sulfur ( $-\text{S}-\text{CH}_2-$ ):** A triplet is predicted in the region of  $\delta$  2.5-2.8 ppm. These protons are deshielded by the electronegative sulfur atom, shifting them downfield. They will be split into a triplet by the two protons on the adjacent methylene group.
- **Methylene Protons of the Alkyl Chain ( $-\text{CH}_2-$ ):** A broad multiplet, often referred to as a "methylene envelope," is expected between  $\delta$  1.2-1.6 ppm. The signals for the majority of the methylene groups in the long tetradecyl chain will overlap, creating a complex and broad signal.
- **Terminal Methyl Protons ( $-\text{CH}_3$ ):** A triplet is anticipated around  $\delta$  0.8-0.9 ppm. These protons are the most shielded in the alkyl chain and will be split into a triplet by the adjacent methylene group.

## Predicted $^{13}\text{C}$ NMR Spectrum of Di-tert-tetradecyl Disulfide

The proton-decoupled  $^{13}\text{C}$  NMR spectrum will provide a clear count of the chemically distinct carbon environments.

- **Quaternary Carbon of tert-Butyl Group ( $\text{C}(\text{CH}_3)_3$ ):** A signal is expected in the range of  $\delta$  45-50 ppm.
- **Methyl Carbons of tert-Butyl Group ( $\text{C}(\text{CH}_3)_3$ ):** A strong signal is predicted around  $\delta$  30-35 ppm.

- Carbon Adjacent to Sulfur (-S-CH<sub>2</sub>-): This carbon will be deshielded by the sulfur atom, with an expected chemical shift of  $\delta$  40-45 ppm. Research has shown that the <sup>13</sup>C chemical shifts, particularly of the  $\beta$ -carbon in a cysteine-containing residue, are sensitive to the oxidation state of the sulfur, which can be a useful diagnostic tool for disulfide bond formation[6][7][8].
- Carbons of the Alkyl Chain (-CH<sub>2</sub>-): A series of signals is expected between  $\delta$  22-32 ppm. Due to the long chain, some of these signals may overlap.
- Terminal Methyl Carbon (-CH<sub>3</sub>): The most shielded carbon, appearing at approximately  $\delta$  14 ppm.

## A Comparative Analysis: NMR vs. Alternative Techniques

While NMR is the primary tool for structural confirmation, a multi-technique approach provides a more comprehensive characterization.

| Analytical Technique                            | Advantages for Di-tert-tetradecyl Disulfide                                                                                                 | Disadvantages for Di-tert-tetradecyl Disulfide                                                                                           |
|-------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------|
| NMR Spectroscopy                                | - Provides detailed structural information (connectivity).- Non-destructive.- Quantitative for purity assessment (qNMR).<br>[1][2][3][4][5] | - Lower sensitivity compared to Mass Spectrometry.- Can be challenging for waxy or poorly soluble samples.                               |
| Mass Spectrometry (MS)                          | - High sensitivity, requires minimal sample.- Provides accurate molecular weight.- Fragmentation patterns can offer structural clues.       | - Does not provide detailed connectivity information.- Fragmentation of the disulfide bond can be complex.[9][10]<br>[11][12][13]        |
| Fourier-Transform Infrared (FT-IR) Spectroscopy | - Fast and simple to perform.- Provides information about functional groups present.                                                        | - Provides limited structural detail.- C-S and S-S stretching vibrations are often weak and can be difficult to assign definitively.[14] |
| Elemental Analysis                              | - Confirms the elemental composition (C, H, S).                                                                                             | - Provides no structural information.- Requires a pure sample for accurate results.                                                      |

## In-Depth Look at Alternative Techniques

- Mass Spectrometry: For di-tert-tetradecyl disulfide, Electron Impact (EI) or Electrospray Ionization (ESI) could be employed. The molecular ion peak  $[M]^+$  would confirm the molecular weight. Key fragmentation pathways would likely involve cleavage of the S-S bond and the C-S bonds. The long alkyl chains may also undergo characteristic fragmentation, losing successive  $C_nH_{2n+1}$  fragments.
- FT-IR Spectroscopy: The FT-IR spectrum will be dominated by the absorptions of the long alkyl chains.
  - C-H stretching: Strong bands in the  $2850-3000\text{ cm}^{-1}$  region.
  - C-H bending: Absorptions around  $1465\text{ cm}^{-1}$  (scissoring) and  $1375\text{ cm}^{-1}$  (methyl rock).

- C-S stretching: A weak absorption is expected in the 600-800  $\text{cm}^{-1}$  range. The weakness of this band can make it difficult to identify conclusively[15].
- S-S stretching: A very weak absorption may be present in the 400-500  $\text{cm}^{-1}$  region, which is often outside the range of standard mid-IR spectrometers.

## Experimental Protocols

### Protocol 1: NMR Sample Preparation for Waxy Solids

The waxy nature of di-tert-tetradecyl disulfide requires a specific sample preparation protocol to ensure a homogeneous solution and high-quality spectra.

Materials:

- Di-tert-tetradecyl disulfide (5-10 mg for  $^1\text{H}$ , 20-50 mg for  $^{13}\text{C}$ )
- Deuterated chloroform ( $\text{CDCl}_3$ ) or deuterated dichloromethane ( $\text{CD}_2\text{Cl}_2$ )
- NMR tube (clean and dry)
- Pasteur pipette with a small plug of glass wool
- Vortex mixer
- Heat gun or warm water bath (optional)

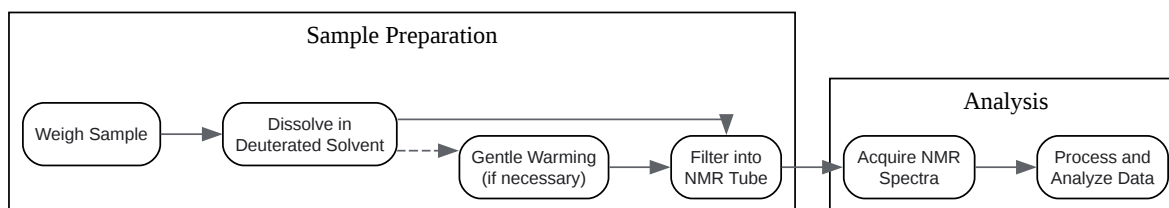
Procedure:

- Weigh the di-tert-tetradecyl disulfide into a clean, dry vial.
- Add approximately 0.6-0.7 mL of the chosen deuterated solvent.
- Vortex the vial to dissolve the sample. Gentle warming with a heat gun or in a warm water bath may be necessary to fully dissolve the waxy solid. Caution: Avoid overheating, which can cause solvent evaporation.
- Once fully dissolved, filter the solution through the glass wool-plugged Pasteur pipette directly into the NMR tube to remove any particulate matter[16][17][18][19]. This step is

crucial for achieving good spectral resolution.

- Cap the NMR tube securely.
- Wipe the outside of the NMR tube clean before inserting it into the spectrometer.

## Diagram: NMR Sample Preparation Workflow



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Caption: Workflow for preparing waxy samples for NMR analysis.

## Protocol 2: Data Acquisition Parameters

<sup>1</sup>H NMR:

- Spectrometer Frequency: 400 MHz or higher
- Pulse Sequence: Standard single-pulse sequence
- Number of Scans: 16-64 (signal averaging to improve signal-to-noise)
- Relaxation Delay: 1-2 seconds
- Acquisition Time: 2-3 seconds
- Spectral Width: 0-12 ppm

<sup>13</sup>C NMR:

- Spectrometer Frequency: 100 MHz or higher
- Pulse Sequence: Proton-decoupled single-pulse sequence
- Number of Scans: 1024 or more (due to the low natural abundance of  $^{13}\text{C}$ )
- Relaxation Delay: 2-5 seconds
- Acquisition Time: 1-2 seconds
- Spectral Width: 0-200 ppm

## Conclusion

The comprehensive characterization of di-tert-tetradecyl disulfide is most effectively achieved through a combination of analytical techniques, with NMR spectroscopy playing the central role in definitive structure elucidation and purity assessment. While mass spectrometry provides crucial molecular weight information and FT-IR offers a quick functional group analysis, only NMR can provide the detailed atomic-level connectivity map. By employing the specialized sample preparation and data acquisition protocols outlined in this guide, researchers can confidently and accurately characterize this and other challenging long-chain, waxy molecules, ensuring the integrity and reliability of their scientific findings.

## References

- A Guide to Quantitative NMR (qNMR) - Emery Pharma. (2024, February 9).
- The use of quantitative proton nuclear magnetic resonance ( $^1\text{H}$  qNMR) in the purity determination of established and novel ingredi - RSSL.
- Quantitative NMR (qNMR) - Pharmacognosy Institute (PHCI) - University of Illinois Chicago. Retrieved from University of Illinois Chicago website.
- Quantitative NMR (qNMR) ? Moving into the future with an evolution of reliability - JEOL. (2022, December 19).
- Quantitative NMR | Organic Primary Standards Group. Retrieved from National Metrology Institute of Japan website.
- Rao, C. N. R., & Rao, K. J. (1963). CONTRIBUTION TO THE INFRARED SPECTRA OF ORGANOSULPHUR COMPOUNDS. *Journal of Scientific & Industrial Research*, 22(9), 343–359.
- NMR Sample Preparation. Retrieved from University of Cambridge Department of Chemistry website.

- Sharma, D., & Rajarathnam, K. (2000).  $^{13}\text{C}$  NMR chemical shifts can predict disulfide bond formation. *Journal of biomolecular NMR*, 18(2), 165–171. [[Link](#)]
- The C = S stretching frequency in the infrared spectra of studied compounds. - ResearchGate.
- NMR Sample Preparation.
- Sharma, D., & Rajarathnam, K. (2000).  $^{13}\text{C}$  NMR chemical shifts can predict disulfide bond formation. *Journal of biomolecular NMR*, 18(2), 165–171. [[Link](#)]
- Wang, Y., & Jardetzky, O. (2002). Prediction of disulfide dihedral angles using chemical shifts. *Protein science : a publication of the Protein Society*, 11(4), 852–861. [[Link](#)]
- NMR Sample Preparation | Chemical Instrumentation Facility - Iowa State University.
- How to Get a Good  $^1\text{H}$  NMR Spectrum - Department of Chemistry : University of Rochester.
- CONTRIBUTION TO THE INFRARED SPECTRA OF ORGANOSULPHUR COMPOUNDS. Retrieved from CSIR-NIScPR Online Periodicals Repository.
- NMR Sample Preparation: The Complete Guide - Organomation.
- Williams, A. J., & Martin, G. E. (2021). Real-time prediction of  $^1\text{H}$  and  $^{13}\text{C}$  chemical shifts with DFT accuracy using a 3D graph neural network. *Chemical Science*, 12(27), 9476–9490. [[Link](#)]
- Sharma, D., & Rajarathnam, K. (2000).  $^{13}\text{C}$  NMR chemical shifts can predict disulfide bond formation. *Journal of biomolecular NMR*, 18(2), 165–171. [[Link](#)]
- Freeman, F., & Angeletakis, C. N. (1988).  $^{13}\text{C}$  NMR and  $^1\text{H}$  NMR chemical shifts of bis(1,1-dimethylethyl) disulfide and bis(1,1-dimethylethyl) trisulfide and their oxide derivatives. *Magnetic Resonance in Chemistry*, 26(11), 999–1002. [[Link](#)]
- $^1\text{H}$ - and  $^{13}\text{C}$ -NMR data and the results of elemental analysis of tetraalkylthiuram disulfides. - ResearchGate.
- Di-tert-butyl disulfide(110-06-5)  $^{13}\text{C}$  NMR spectrum - ChemicalBook.
- Lee, J., & Kim, S. (2015). Characterization of disulfide bonds by planned digestion and tandem mass spectrometry. *Journal of analytical science and technology*, 6, 22. [[Link](#)]

- An, Y., Zhang, Y., & Figeys, D. (2013). Mass Spectrometric Determination of Disulfide Linkages in Recombinant Therapeutic Proteins Using On-line LC-MS with Electron Transfer Dissociation (ETD). Journal of visualized experiments : JoVE, (75), e50371. [[Link](#)]
- Raftery, M. J. (2008). Identification of Disulfide-Containing Chemical Cross-Links in Proteins Using MALDI-TOF/ TOF-Mass Spectrometry. Journal of proteome research, 7(3), 1267–1273. [[Link](#)]
- Liu, H., & McLuckey, S. A. (2012). Increasing Fragmentation of Disulfide-Bonded Proteins for Top-Down Mass Spectrometry by Supercharging. Journal of the American Society for Mass Spectrometry, 23(12), 2219–2229. [[Link](#)]
- Disulfide Bond Identification of Biotherapeutic Proteins Using Various Fragmentation Techniques Available on an Orbitrap Fusion T.
- The features of IR spectrum.
- ft ir spectroscopy: Topics by Science.gov.
- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. The Journal of Organic Chemistry, 62(21), 7512–7515. [[Link](#)]

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- [1. emerypharma.com](http://emerypharma.com) [[emerypharma.com](http://emerypharma.com)]
- [2. rssl.com](http://rssl.com) [[rssl.com](http://rssl.com)]
- [3. Quantitative NMR \(qNMR\) | Pharmacognosy Institute \(PHCI\) | University of Illinois Chicago](http://pharmacognosy.pharmacy.uic.edu) [[pharmacognosy.pharmacy.uic.edu](http://pharmacognosy.pharmacy.uic.edu)]
- [4. Quantitative NMR \(qNMR\) ? Moving into the future with an evolution of reliability | Products | JEOL Ltd.](http://jeol.com) [[jeol.com](http://jeol.com)]
- [5. Quantitative NMR | Organic Primary Standards Group](http://unit.aist.go.jp) [[unit.aist.go.jp](http://unit.aist.go.jp)]

- [6. researchexperts.utmb.edu](https://researchexperts.utmb.edu) [[researchexperts.utmb.edu](https://researchexperts.utmb.edu)]
- [7. 13C NMR chemical shifts can predict disulfide bond formation - PubMed](https://pubmed.ncbi.nlm.nih.gov) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [8. researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- [9. researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- [10. Mass Spectrometric Determination of Disulfide Linkages in Recombinant Therapeutic Proteins Using On-line LC-MS with Electron Transfer Dissociation \(ETD\) - PMC](https://pmc.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- [11. comp-bio.anu.edu.au](https://comp-bio.anu.edu.au) [[comp-bio.anu.edu.au](https://comp-bio.anu.edu.au)]
- [12. Increasing Fragmentation of Disulfide-Bonded Proteins for Top-Down Mass Spectrometry by Supercharging - PMC](https://pmc.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- [13. documents.thermofisher.com](https://documents.thermofisher.com) [[documents.thermofisher.com](https://documents.thermofisher.com)]
- [14. cdnsiencepub.com](https://cdnsiencepub.com) [[cdnsiencepub.com](https://cdnsiencepub.com)]
- [15. ft ir spectroscopy: Topics by Science.gov](https://science.gov) [[science.gov](https://science.gov)]
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- [17. NMR Sample Preparation | Chemical Instrumentation Facility](https://cif.iastate.edu) [[cif.iastate.edu](https://cif.iastate.edu)]
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